

stability and proper storage conditions for (+/-)-Jasmonic acid

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Compound of Interest

Compound Name: (+/-)-Jasmonic acid

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Technical Support Center: (+/-)-Jasmonic Acid

This technical support center provides researchers, scientists, and drug development professionals with essential information on the stability and proper storage conditions for **(+/-)-Jasmonic acid**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage temperature for **(+/-)-Jasmonic acid**?

A1: For long-term stability, **(+/-)-Jasmonic acid** should be stored at -20°C.[1][2][3] Some suppliers recommend storage at 2 - 8°C for the solid form.[4]

Q2: How should I store **(+/-)-Jasmonic acid** once it is dissolved in a solvent?

A2: If dissolved in an organic solvent such as ethanol, DMSO, or dimethyl formamide (DMF), the solution should be stored at -20°C for optimal stability, which can be maintained for at least two years.[1][3] Aqueous solutions of jasmonic acid are not recommended for storage for more than one day.[1][2]

Q3: What is the appearance of **(+/-)-Jasmonic acid**?

A3: **(+/-)-Jasmonic acid** is a clear, colorless to very light yellow oily liquid that adheres to the surface of the vial.[5]

Q4: Is **(+/-)-Jasmonic acid** stable at room temperature?

A4: While short-term shipping may occur at room temperature, long-term storage at room temperature is not recommended as it can lead to degradation.^[3] For optimal stability, it should be stored at -20°C.^{[1][2][3]}

Q5: What solvents can I use to dissolve **(+/-)-Jasmonic acid**?

A5: **(+/-)-Jasmonic acid** is soluble in organic solvents such as ethanol, DMSO, and dimethyl formamide (DMF).^{[1][2]} It is sparingly soluble in aqueous buffers like PBS (pH 7.2).^[1]

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Inconsistent experimental results	Degradation of Jasmonic acid due to improper storage.	Ensure the stock solution is stored at -20°C and that aqueous solutions are freshly prepared before each experiment. [1] [2]
Contamination of the stock solution.	Use sterile techniques when handling the compound and its solutions.	
Precipitate forms in aqueous solution	Low solubility of Jasmonic acid in aqueous buffers.	The solubility in PBS (pH 7.2) is approximately 3 mg/ml. [1] Do not exceed this concentration. If a higher concentration is needed, consider using a co-solvent, but be mindful of its potential effects on the experiment.
Change in color of the solution	Potential degradation or contamination.	Discard the solution and prepare a fresh one from a properly stored stock.
No biological activity observed	Inactive compound due to degradation.	Verify the storage conditions and age of the stock solution. If in doubt, use a fresh vial of Jasmonic acid.
Incorrect solvent or pH for the experiment.	Ensure the final concentration of the organic solvent is not inhibitory to the biological system and that the pH of the aqueous solution is appropriate. [1]	

Data Presentation

Table 1: Recommended Storage Conditions for (+/-)-Jasmonic Acid

Form	Storage Temperature	Reported Stability	Source
Neat Oil / Solid	-20°C	≥ 2 years	[1][3]
2 - 8°C	Not specified	[4]	
Solution in Ethanol	-20°C	≥ 2 years	[1]
Solution in DMSO / DMF	-20°C	Not specified	[1][2]
Aqueous Solution (e.g., PBS)	Not Recommended for Storage	Not stable for more than one day	[1][2]

Table 2: Solubility of **(+/-)-Jasmonic Acid**

Solvent	Approximate Solubility	Source
Dimethyl formamide (DMF)	~25 mg/ml	[1]
Dimethyl sulfoxide (DMSO)	~16 mg/ml	[1]
Ethanol	~30 mg/ml	[2]
PBS (pH 7.2)	~3 mg/ml	[1]

Experimental Protocols

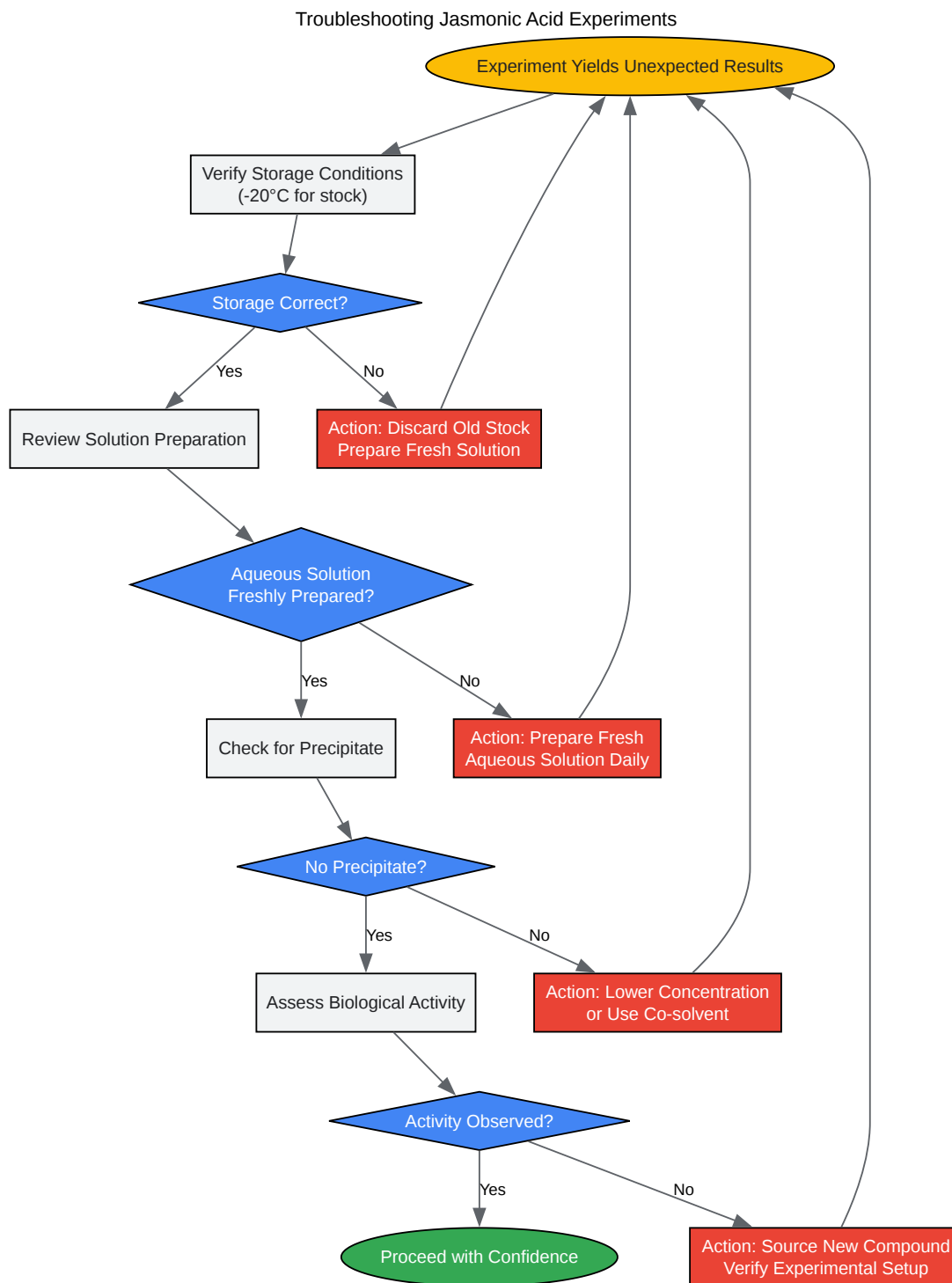
Protocol 1: Preparation of a Stock Solution

- Allow the vial of **(+/-)-Jasmonic acid** to equilibrate to room temperature before opening.
- Under a sterile hood, dissolve the neat oil in an appropriate organic solvent such as ethanol, DMSO, or DMF. For example, to prepare a 10 mg/ml stock solution, add 1 ml of solvent to 10 mg of Jasmonic acid.
- Vortex briefly to ensure complete dissolution.
- Store the stock solution in a tightly sealed vial at -20°C.

Protocol 2: Preparation of an Aqueous Working Solution

- Thaw the stock solution at room temperature.
- To minimize the effects of the organic solvent, evaporate the solvent from a required aliquot of the stock solution under a gentle stream of nitrogen gas.^[1]
- Immediately dissolve the resulting neat oil in the desired aqueous buffer (e.g., PBS, pH 7.2).^[1]
- Alternatively, for experiments where a small amount of organic solvent is tolerable, perform serial dilutions of the stock solution into the aqueous buffer.
- Ensure the final concentration of the organic solvent is insignificant to avoid physiological effects.^[1]
- Use the freshly prepared aqueous solution immediately and do not store it for more than one day.^{[1][2]}

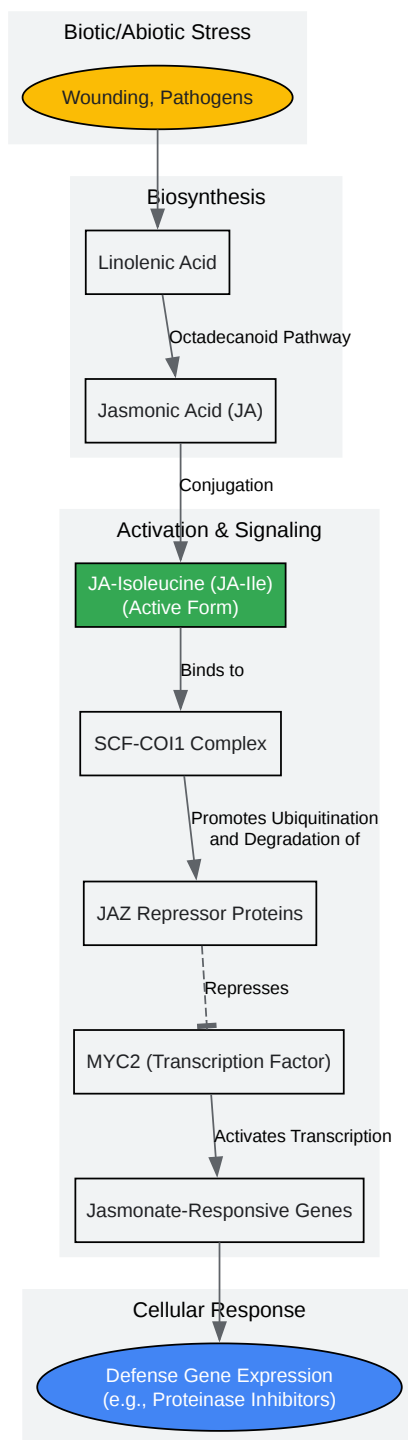
Visualizations



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Caption: Troubleshooting workflow for experiments involving **(+/-)-Jasmonic acid**.

Simplified Jasmonate Signaling Pathway

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Caption: A simplified overview of the jasmonate signaling pathway in plants.

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